

A Technical Introduction to the Chemical Structure of Withanolide D

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Compound of Interest

Compound Name: Withanolide D

Cat. No.: B1213326

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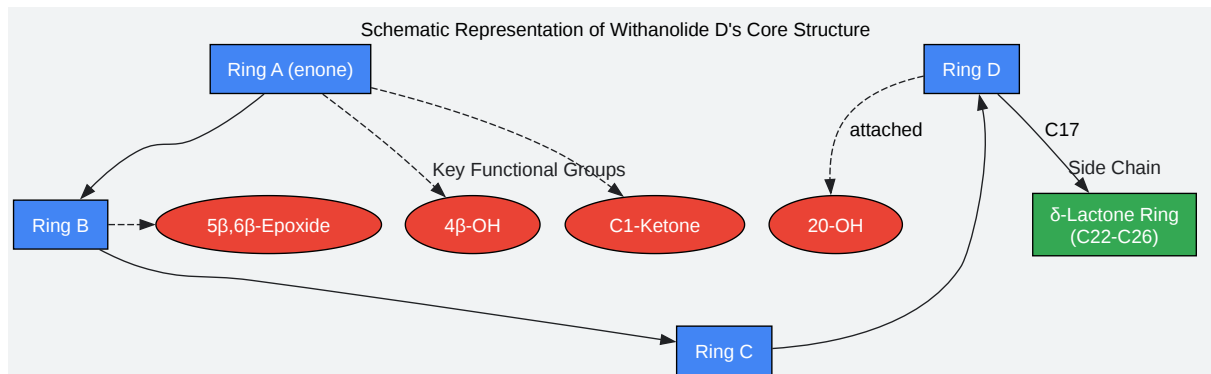
Withanolide D is a significant member of the withanolides, a group of over 300 naturally occurring C-28 steroidal lactones built on an ergostane skeleton.[1][2] These compounds are primarily found in plants of the Solanaceae (nightshade) family, such as *Withania somnifera* and *Tubocapsicum anomalum*. [3][4] Withanolides are characterized by a steroid backbone attached to a lactone or a derivative, formed through the oxidation of steroids.[2] **Withanolide D**, specifically, is recognized for its cytotoxic and antineoplastic properties.[3] This guide provides a foundational overview of its chemical structure for researchers and drug development professionals.

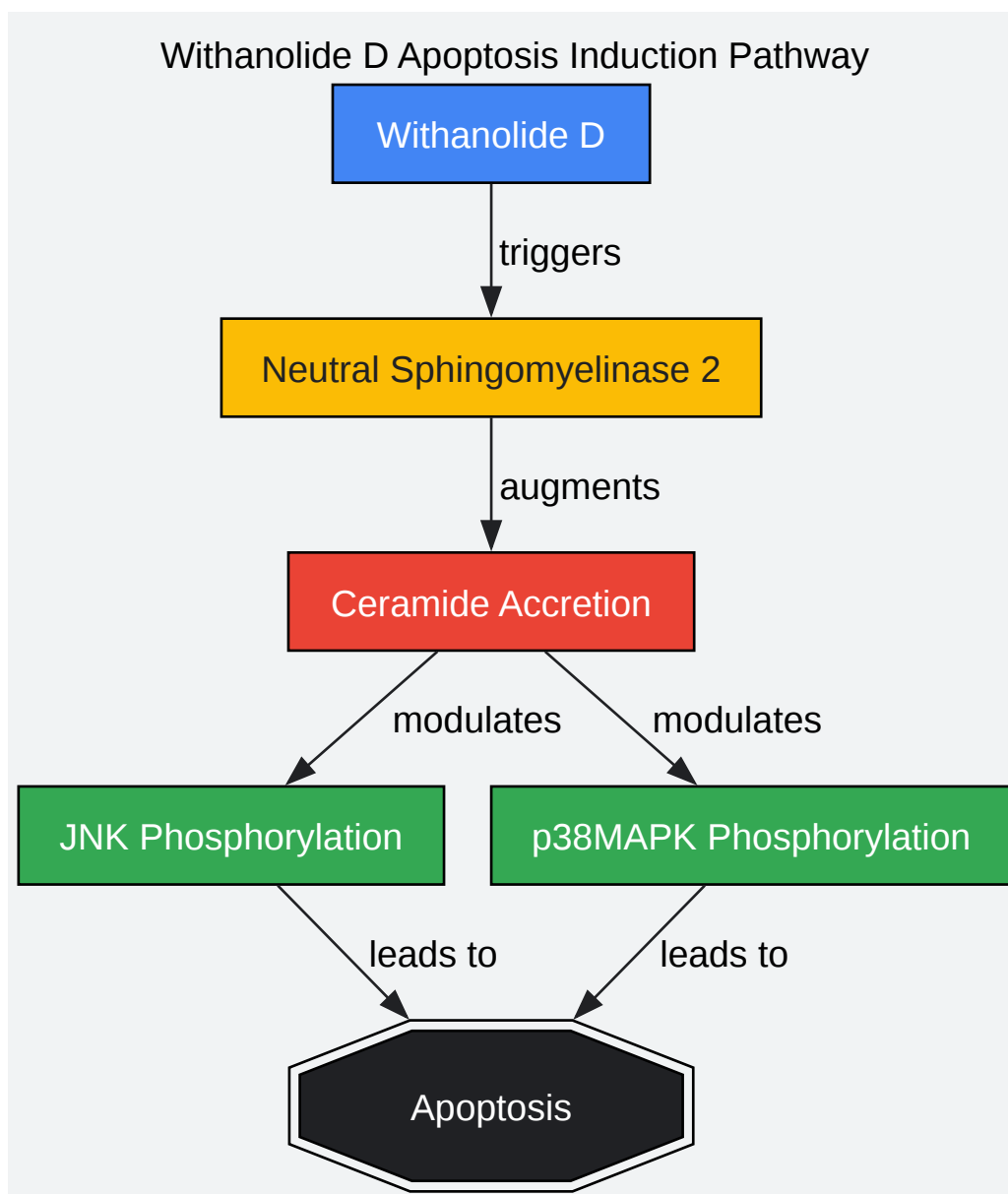
Core Chemical Structure and Stereochemistry

Withanolide D is a polyoxygenated C-28 steroid based on an ergostane framework.[1] The fundamental structure is chemically defined as a 22-hydroxy ergostane-26-oic acid 26, 22-lactone. The defining features of **Withanolide D**'s structure include:

- **Steroid Nucleus:** A four-ring carbocyclic core, typical of steroids.
- **Lactone Ring:** A six-membered δ -lactone ring in the side chain, formed by the oxidation of C-22 and C-26.[5]
- **Functional Groups:** The molecule is heavily functionalized. Its systematic IUPAC name is (4 β ,5 β ,6 β ,22R)-5,6:22,26-diepoxyergosta-2,24-diene-1,26-dione substituted by hydroxy groups at positions 4 and 22.[3] This indicates the presence of an enone system in ring A, an epoxide ring between C-5 and C-6, and hydroxyl groups at C-4 and C-20.[3]

The stereochemistry is critical to its biological activity. The specific configuration for **Withanolide D** is designated as the 4 β , 5 β , 6 β , 22R stereoisomer.[3] The synthesis of **Withanolide D** is a complex process due to its stereochemical intricacies, including the rigid trans-lactone group and multiple chiral centers.[6]





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